

Application Notes and Protocols for Isocil Herbicide in Weed Science Research

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Compound of Interest

Compound Name: *Isocil*

Cat. No.: *B1672223*

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These application notes provide a comprehensive overview of the experimental use of **Isocil**, an obsolete uracil-class herbicide. While no longer in commercial use, its study may offer insights into herbicide resistance, mode of action, and environmental fate relevant to modern weed science. The following protocols are based on established methodologies for herbicide evaluation and the known properties of **Isocil**.

Herbicide Profile: Isocil

Isocil, chemically known as 5-bromo-3-isopropyl-6-methyluracil, was historically used for total weed clearance in non-cropped areas[1]. As a member of the uracil family, its primary mode of action is the inhibition of photosynthesis[1].

Table 1: Chemical and Physical Properties of **Isocil**

Property	Value	Reference
IUPAC Name	5-bromo-6-methyl-3-propan-2-yl-1H-pyrimidine-2,4-dione	[2]
CAS Registry Number	314-42-1	[3]
Molecular Formula	C ₈ H ₁₁ BrN ₂ O ₂	[1]
Molecular Weight	247.09 g/mol	
Appearance	Crystals	
Melting Point	158-159°C	
Mode of Action	Photosynthesis inhibitor	
Synonyms	Isoprocil, Herbicide 82, Du Pont herbicide 82	

Experimental Protocols

The following are detailed methodologies for key experiments to evaluate the efficacy and environmental behavior of **Isocil**.

Greenhouse Efficacy Trial Protocol

This protocol is designed to determine the herbicidal effectiveness of **Isocil** on various weed species under controlled greenhouse conditions.

Materials:

- Technical grade **Isocil**
- Weed seeds of target species (e.g., annual and perennial grasses and broadleaf weeds)
- Pots (e.g., 10 cm diameter) filled with a sterile potting mix
- Greenhouse with controlled temperature, humidity, and photoperiod
- Laboratory balance

- Volumetric flasks and pipettes
- Spray chamber calibrated to deliver a specific volume
- Deionized water
- Appropriate solvents for stock solution preparation (e.g., acetone)
- Non-ionic surfactant

Procedure:

- Plant Propagation: Sow seeds of target weed species in pots and allow them to grow to a specific stage (e.g., 2-4 leaf stage).
- Stock Solution Preparation: Prepare a stock solution of **Isocil** by dissolving a known weight of technical grade herbicide in a suitable solvent and then diluting with deionized water to a final concentration. A surfactant may be added to the spray solution as required.
- Herbicide Application:
 - Arrange the pots in the spray chamber in a randomized complete block design.
 - Apply **Isocil** at a range of rates. Include an untreated control and a blank solvent control.
 - Ensure uniform spray coverage.
- Post-Application Care: Return the pots to the greenhouse and maintain optimal growing conditions.
- Data Collection:
 - Visually assess weed control at 7, 14, and 21 days after treatment (DAT) using a rating scale (e.g., 0% = no control, 100% = complete death).
 - At the final assessment, harvest the above-ground biomass, dry it in an oven at 70°C for 72 hours, and record the dry weight.

- **Data Analysis:** Analyze the data using appropriate statistical methods (e.g., ANOVA, regression analysis) to determine the effective dose (ED) values.

Field Efficacy and Crop Tolerance Trial Protocol

This protocol outlines the procedure for evaluating the efficacy of **Isocil** on a natural weed population and assessing its tolerance in a specific crop under field conditions.

Materials:

- Formulated **Isocil** product
- Field plot sprayer calibrated for consistent application
- Trial site with a uniform weed population
- Crop seeds for tolerance testing
- Standard field trial equipment (e.g., stakes, measuring tapes)

Procedure:

- **Site Selection and Plot Layout:**
 - Select a field with a known history of the target weed species.
 - Design the experiment using a randomized complete block design with at least three to four replications.
 - Mark out individual plots of a specified size (e.g., 3m x 6m).
- **Crop Planting (for tolerance trial):** Plant the desired crop species at the recommended seeding rate and depth.
- **Herbicide Application:**
 - Apply **Isocil** at various rates at a specific crop and weed growth stage (e.g., pre-emergence or early post-emergence).

- Include a weedy check (untreated) and a weed-free check (hand-weeded) for comparison.
- Record environmental conditions (temperature, humidity, wind speed) during application.
- Data Collection:
 - Weed Control: Assess weed control visually at regular intervals (e.g., 15, 30, 60 DAT). Collect weed density and biomass data from a designated quadrat within each plot.
 - Crop Injury: Visually rate crop injury (e.g., stunting, chlorosis, necrosis) at regular intervals.
 - Crop Yield: At crop maturity, harvest the crop from the center of each plot and determine the yield.
- Data Analysis: Use statistical analysis to compare the effects of different **Isocil** rates on weed control, crop injury, and crop yield.

Soil Residue Analysis Protocol

This protocol describes a method for determining the persistence and concentration of **Isocil** residues in soil.

Materials:

- Soil sampling equipment (e.g., soil probe, auger)
- Sample bags and labels
- Analytical balance
- Soxhlet extraction apparatus or accelerated solvent extractor
- Extraction solvents (e.g., methylene chloride/acetone mixture)
- Cleanup columns (e.g., Florisil, silica gel)
- Gas chromatograph with an electron capture detector (GC-ECD) or a mass spectrometer (GC-MS)

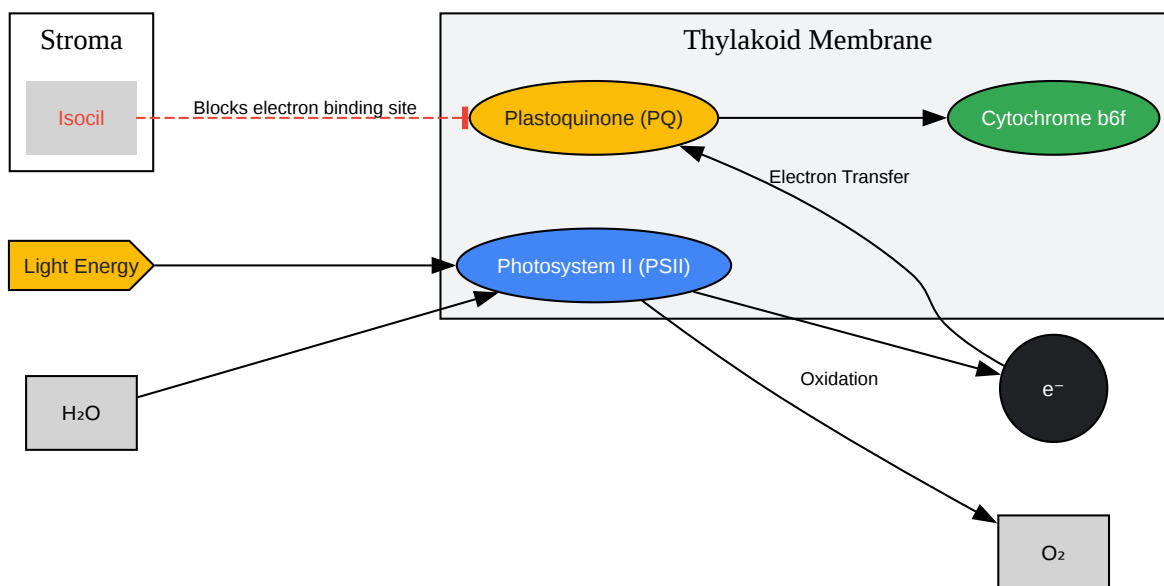
- **Isocil** analytical standard

Procedure:

- **Soil Sampling:** Collect soil samples from treated field plots at various time intervals after application (e.g., 0, 7, 14, 30, 60, 90 days). Collect samples from different depths to assess leaching potential.
- **Sample Preparation:** Air-dry the soil samples, sieve them to remove large debris, and homogenize.
- **Extraction:**
 - Extract a known weight of soil with an appropriate solvent mixture using a suitable extraction technique (e.g., Soxhlet extraction).
- **Cleanup:**
 - Pass the extract through a cleanup column to remove interfering co-extractives.
- **Analysis:**
 - Analyze the cleaned-up extract using GC-ECD or GC-MS.
 - Quantify the concentration of **Isocil** by comparing the peak area to a calibration curve prepared from the analytical standard.
- **Data Analysis:** Determine the dissipation rate and half-life of **Isocil** in the soil.

Visualizations

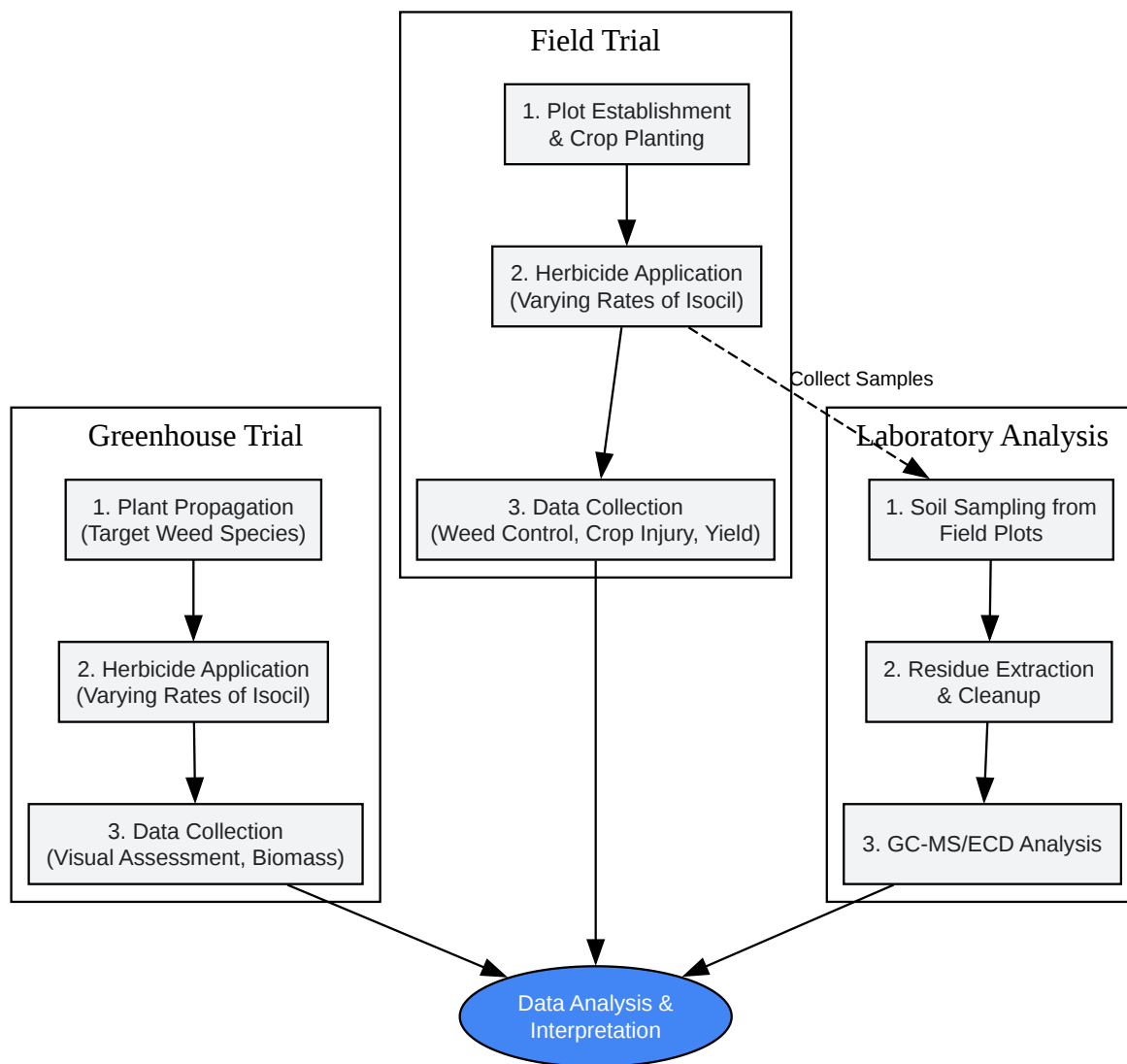
Signaling Pathway



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Caption: Simplified pathway of **Isocil** inhibiting Photosystem II.

Experimental Workflow



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Caption: Workflow for **Isocil** efficacy and residue testing.

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References

- 1. Isocil [sitem.herts.ac.uk]
- 2. Isocil | C₈H₁₁BrN₂O₂ | CID 9412 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Isocil [drugfuture.com]
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